

Application Notes: Isoprocarb in Rice Pest Control Research

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Compound of Interest

Compound Name: Isoprocarb

Cat. No.: B1672275

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1. Introduction

Isoprocarb, also known as MIPC, is a carbamate insecticide widely utilized in agriculture, particularly for controlling insect pests in rice cultivation.[1] As a non-systemic insecticide, it acts primarily through contact and stomach poisoning, providing a rapid knockdown effect against a range of sucking insects.[1][2][3][4] Its primary targets in rice agroecosystems include planthoppers and leafhoppers, which are among the most destructive pests threatening rice production in Asia.[1][5][6]

2. Mechanism of Action

Isoprocarb's mode of action is the inhibition of the enzyme acetylcholinesterase (AChE) within the insect's nervous system.[4][5][7] AChE is crucial for breaking down the neurotransmitter acetylcholine (ACh) in the synaptic cleft. By blocking AChE, **isoprocarb** causes an accumulation of ACh, leading to continuous and excessive nerve stimulation. This results in paralysis, and ultimately, the death of the insect, often observable within hours of application.[1][5][7]

3. Application Strategies in Rice

- **Target Pests:** Primarily effective against rice leafhoppers and planthoppers, such as the Brown Planthopper (*Nilaparvata lugens*) and the White-backed Planthopper (*Sogatella furcifera*).[1][3][5]

- Dosage: Recommended application rates typically range from 250 to 1200 grams of active ingredient per hectare (g/ha), depending on the formulation, pest pressure, and specific crop. [\[2\]](#)[\[5\]](#)
- Timing and Method: For optimal results, **isoprocarb** should be applied during the early stages of a pest infestation.[\[5\]](#) It is commonly applied as a foliar spray using equipment that ensures thorough coverage of the rice plant's leaves and stems.[\[5\]](#) In some practices for controlling planthoppers, flooding the rice field with 1-2 cm of water after application is suggested to drown pests that have been stupefied by the insecticide.[\[1\]](#)
- Formulations: **Isoprocarb** is commonly available as Wettable Powder (WP) and Emulsifiable Concentrate (EC).[\[5\]](#)
- Tank Mixtures: To broaden the spectrum of control and manage resistance, **isoprocarb** is often mixed with other insecticides such as imidacloprid, chlorpyrifos, thiamethoxam, and deltamethrin.[\[1\]](#)[\[5\]](#)[\[8\]](#)

4. Insecticide Resistance

The extensive and repeated use of **isoprocarb** has led to the development of resistance in some key rice pest populations. Monitoring studies in China have documented varying levels of resistance in the White-backed Planthopper (*Sogatella furcifera*).

- From 2011 to 2021, field populations of *S. furcifera* in Central China showed resistance ratios (RR) to **isoprocarb** ranging from 1.4 to 11.5-fold.[\[9\]](#)
- A separate study monitoring populations from 2019-2020 found low to moderate resistance levels, with RR values between 2.78 and 22.85-fold.[\[10\]](#)

This development of resistance underscores the need for integrated pest management (IPM) strategies, including the rotation of insecticides with different modes of action, to preserve the efficacy of **isoprocarb**.

5. Environmental Fate and Ecotoxicology

- Soil Persistence: **Isoprocarb** has a relatively short residual period.[\[1\]](#) Its half-life (DT50) in paddy soil conditions is reported to be between 3 and 20 days.[\[2\]](#)

- Residues: A study on a 25% **isoprocarb** and chlorpyrifos EC formulation applied to rice showed that 33 days after the final application, **isoprocarb** residues were ≤ 0.049 mg/kg in rice grains and were not detected in the soil. These levels were below the maximum residue limit (MRL) of 0.20 mg/kg set in China.[\[11\]](#)
- Non-Target Organisms: **Isoprocarb** exhibits moderate to high toxicity to various non-target aquatic organisms.[\[2\]](#)[\[7\]](#) Research has also shown that it can induce acute toxicity in developing zebrafish embryos, causing vascular malformation and other developmental abnormalities.[\[12\]](#)[\[13\]](#)

Data Presentation

Table 1: General Properties and Recommended Application of **Isoprocarb**

Parameter	Description	Source(s)
Insecticide Class	Carbamate	[1] [7]
Common Name	Isoprocarb (MIPC)	[1]
Mode of Action	Acetylcholinesterase (AChE) inhibitor	[4] [5]
Primary Action	Contact and stomach poison	[1] [2] [4]
Target Rice Pests	Leafhoppers, Planthoppers	[2] [3] [5]
Common Formulations	Wettable Powder (WP), Emulsifiable Concentrate (EC)	[5]
Recommended Dosage	250 - 1200 g a.i./ha	[2] [5]

Table 2: Resistance and Efficacy Data for **Isoprocarb** against Rice Pests

Pest Species	Region/Year	Parameter	Value	Source(s)
Sogatella furcifera	Central China (2011-2021)	Resistance Ratio (RR)	1.4 – 11.5-fold	[9]
Sogatella furcifera	China (2019-2020)	Resistance Ratio (RR)	2.78 – 22.85-fold	[10]

Table 3: Ecotoxicology and Residue Data for **Isoprocarb**

Parameter	Organism/Matrix	Value	Source(s)
Acute 96-hour LC50	Carp	22 mg/L	[2]
Acute 48-hour EC50	Daphnia magna (aquatic invertebrate)	0.024 mg/L	[2]
Soil Half-Life (DT50)	Paddy soil conditions	3 - 20 days	[2]
Residue in Rice Grain	33 days post-application	≤0.049 mg/kg	[11]
Residue in Soil	33 days post-application	Not Detected	[11]

Experimental Protocols

Protocol 1: Rice-Stem Dipping Bioassay for Insecticide Susceptibility Testing

This protocol is adapted from methodologies used for monitoring insecticide resistance in rice planthoppers.[9][10]

Objective: To determine the median lethal concentration (LC50) of **isoprocarb** for a target pest population (e.g., *Sogatella furcifera*).

Materials:

- **Isoprocarb** technical grade

- Acetone (for stock solution)
- Triton X-100 (surfactant)
- Distilled water
- Healthy rice seedlings (approx. 30 days old)
- Third-instar nymphs of the target pest
- 500 mL plastic cups or similar containers
- Moistened cotton wool
- Environmental chamber ($27 \pm 1^{\circ}\text{C}$, 70-80% RH, 16:8 L:D photoperiod)

Methodology:

- Preparation of Insecticide Solutions:
 - Prepare a high-concentration stock solution of **isoprocarb** in acetone.
 - Create a series of at least five graded serial dilutions using distilled water containing 0.1% Triton X-100 to ensure proper mixing and adherence.
 - A control solution should be prepared with only distilled water and 0.1% Triton X-100.[\[10\]](#)
- Treatment of Rice Seedlings:
 - Bundle rice seedlings at the base.
 - Dip the stems and leaves into each respective insecticide dilution (and the control solution) for 30 seconds.
 - Allow the seedlings to air-dry completely (approx. 1-2 hours) at room temperature.
- Insect Infestation:
 - Wrap the roots of the treated, dried rice seedlings with moistened cotton wool.

- Place the seedlings into the 500 mL plastic cups.
- Introduce 15-20 third-instar nymphs into each cup.[10]
- Cover the cups with a perforated lid or fine mesh to allow for ventilation while preventing escape.
- Incubation and Assessment:
 - Place the cups in an environmental chamber under the specified conditions.
 - Assess insect mortality after 72-96 hours of exposure.[9][10] Nymphs that are unable to move when prodded with a fine brush are considered dead.
- Data Analysis:
 - Correct the mortality data for control mortality using Abbott's formula if necessary.
 - Use probit analysis to calculate the LC50 value, its 95% confidence intervals, and the slope of the dose-response curve.
 - The Resistance Ratio (RR) can be calculated by dividing the LC50 of the field population by the LC50 of a known susceptible laboratory strain.

Protocol 2: Outline for Residue Analysis in Rice and Soil by GC-NPD

This protocol is a generalized outline based on the methodology described for analyzing **isoprocarb** and chlorpyrifos residues.[11]

Objective: To quantify the concentration of **isoprocarb** residues in rice grain and soil samples.

Materials:

- Rice grain and soil samples from treated and control plots
- **Isoprocarb** analytical standard
- Acetonitrile (or other suitable extraction solvent)

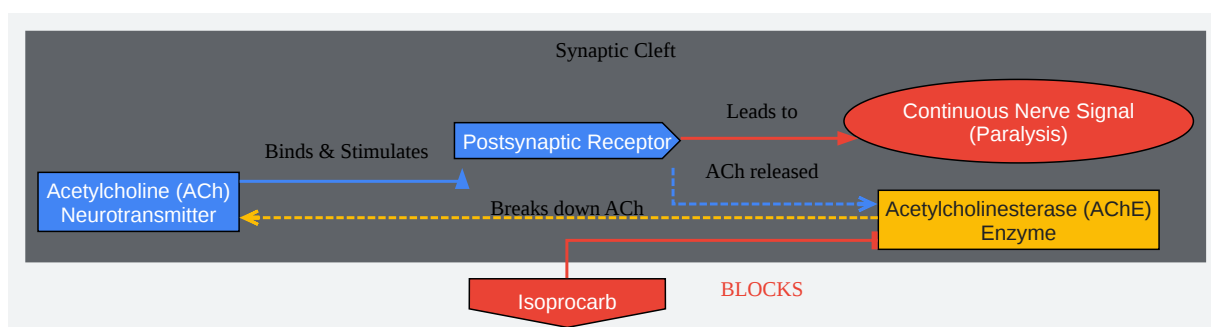
- QuEChERS extraction salts or equivalent
- Solid Phase Extraction (SPE) cartridges for cleanup
- Gas Chromatograph with a Nitrogen-Phosphorus Detector (GC-NPD)

Methodology:

- Sample Preparation and Extraction:
 - Homogenize rice grain samples into a fine powder. Sieve soil samples to remove debris.
 - Weigh a representative subsample of the homogenized matrix.
 - Perform a solvent extraction, typically using acetonitrile, often as part of a QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method. This involves adding the solvent and specific salts to the sample, followed by vigorous shaking and centrifugation to separate the layers.
- Extract Cleanup:
 - Take an aliquot of the supernatant from the extraction step.
 - Pass the extract through a cleanup column (e.g., a dispersive SPE with materials like PSA and C18) to remove interfering co-extractives such as fatty acids and pigments.
 - Centrifuge and collect the cleaned extract.
- Analysis by GC-NPD:
 - Concentrate the final extract to a small volume under a gentle stream of nitrogen.
 - Inject a known volume of the sample into the GC-NPD system.
 - The GC separates the components of the mixture based on their volatility and interaction with the column's stationary phase. The NPD provides selective and sensitive detection for nitrogen-containing compounds like **isoprocarb**.

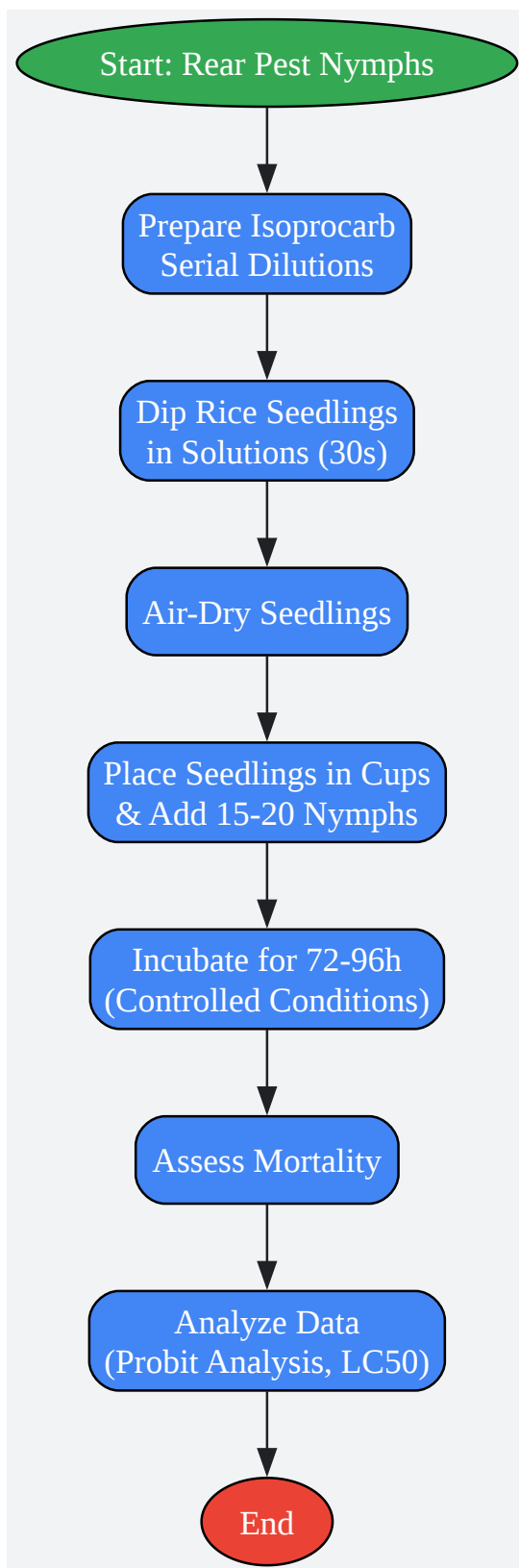
- Quantification:
 - Prepare a calibration curve using analytical standards of **isoprocarb** of known concentrations.
 - Compare the peak area of **isoprocarb** in the sample chromatogram to the calibration curve to determine its concentration.
 - Express the final residue level in mg/kg of the original sample weight.

Visualizations



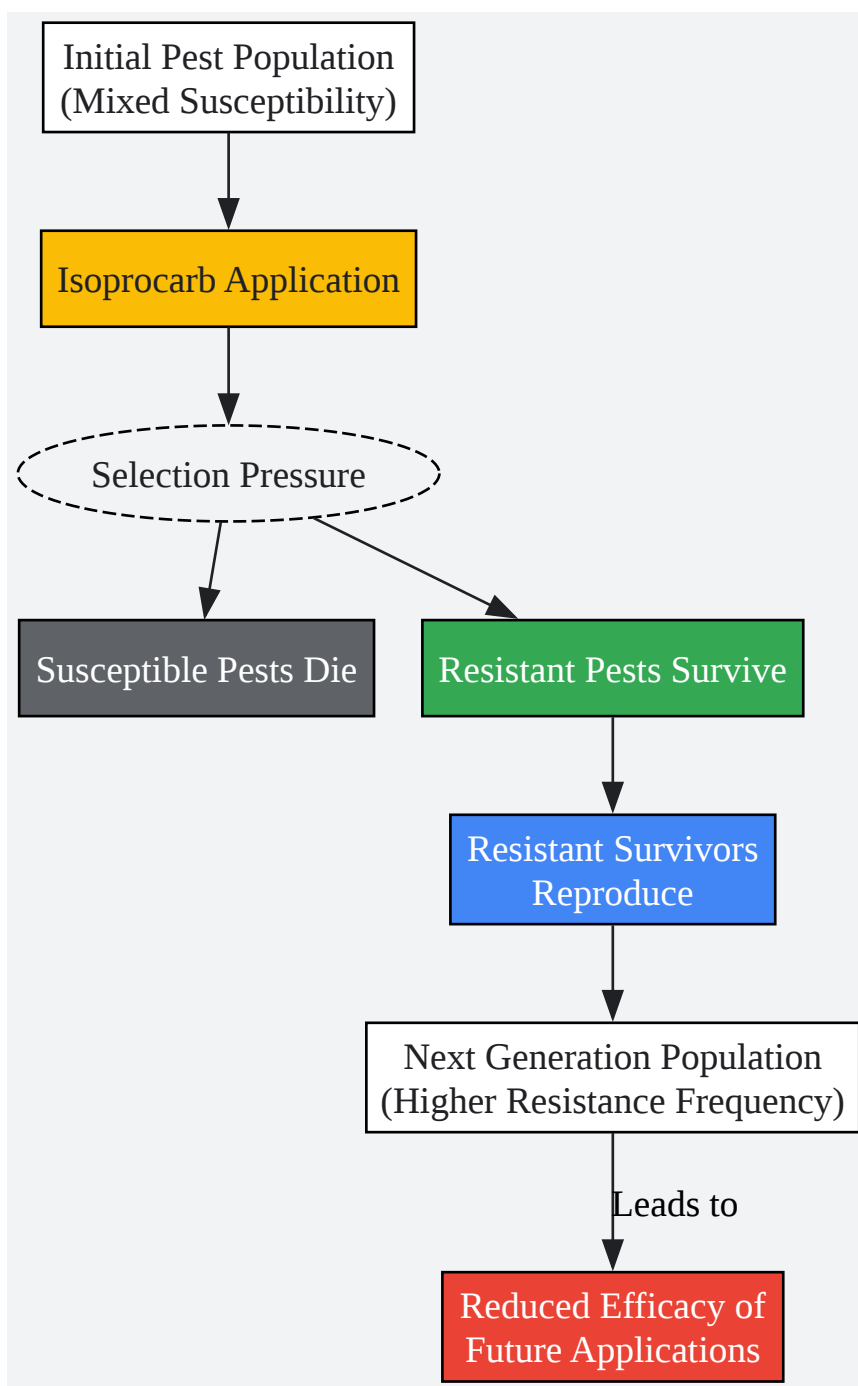
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Caption: Mechanism of **Isoprocarb**: Inhibition of Acetylcholinesterase (AChE).



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Caption: Workflow for a Rice-Stem Dipping Bioassay.



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Caption: Cycle of **Isoprocarb** Use and Insecticide Resistance Development.

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